

# Application Notes & Protocols: Utilizing Timberol® in Modern Detergent Fragrance Formulations

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## Compound of Interest

**Compound Name:** Cyclohexanepropanol, 2,2,6-trimethyl-alpha-propyl-

**Cat. No.:** B1583320

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## Abstract

Timberol®, a synthetic aroma chemical known for its powerful and substantive dry, woody-amber character, presents a compelling solution for the unique challenges of fragrancing laundry detergents.<sup>[1][2]</sup> Its inherent stability in high-pH environments and excellent tenacity make it a superior choice for applications requiring long-lasting scent performance from the bottle to the final dry fabric.<sup>[2][3][4]</sup> This document provides a comprehensive technical guide for researchers and formulators on the effective incorporation and evaluation of Timberol® in liquid detergent systems. It outlines detailed protocols for pre-formulation analysis, stability testing, and performance validation through both sensory and analytical methodologies. The causality behind experimental choices is explained to provide a framework for developing robust, high-performing fragranced detergents.

## Timberol®: Physicochemical & Olfactory Profile

Timberol®, developed by Symrise (originally Dragoco), is chemically identified as 1-(2,2,6-trimethylcyclohexyl)hexan-3-ol.<sup>[1]</sup> Its structure as a tertiary alcohol is key to its exceptional stability, particularly its resistance to hydrolysis in the alkaline conditions typical of laundry detergents, a common failure point for ester-based fragrance molecules.<sup>[5][6]</sup>

Olfactory Character: Timberol® is valued for its high-impact, linear, and clean scent profile.[1] It serves as an excellent base note and fixative, providing structure and longevity to a fragrance accord.[2] Its primary descriptors include dry woody, ambery, and cedarwood facets, which are highly sought after for conveying a sense of sophisticated cleanliness.[1][2]

Table 1: Key Physicochemical Properties of Timberol®

Property	Value	Source
IUPAC Name	1-(2,2,6-Trimethylcyclohexyl)hexan-3-ol	[1]
CAS Number	70788-30-6 / 57641-67-3 (high-cis)	[1][3][7]
Molecular Formula	C <sub>15</sub> H <sub>30</sub> O	[1]
Molecular Weight	226.40 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][8]
Odor Profile	Dry, sharp, woody-ambery, cedarwood-like	[1][4]
Volatility	Base Note (Low)	[3]
Vapor Pressure	0.00051 mmHg @ 25°C	[3]
Flash Point	~122°C (251.6°F)	[3]
Stability	Excellent in alkaline media; poor in bleach	[2][3][9]

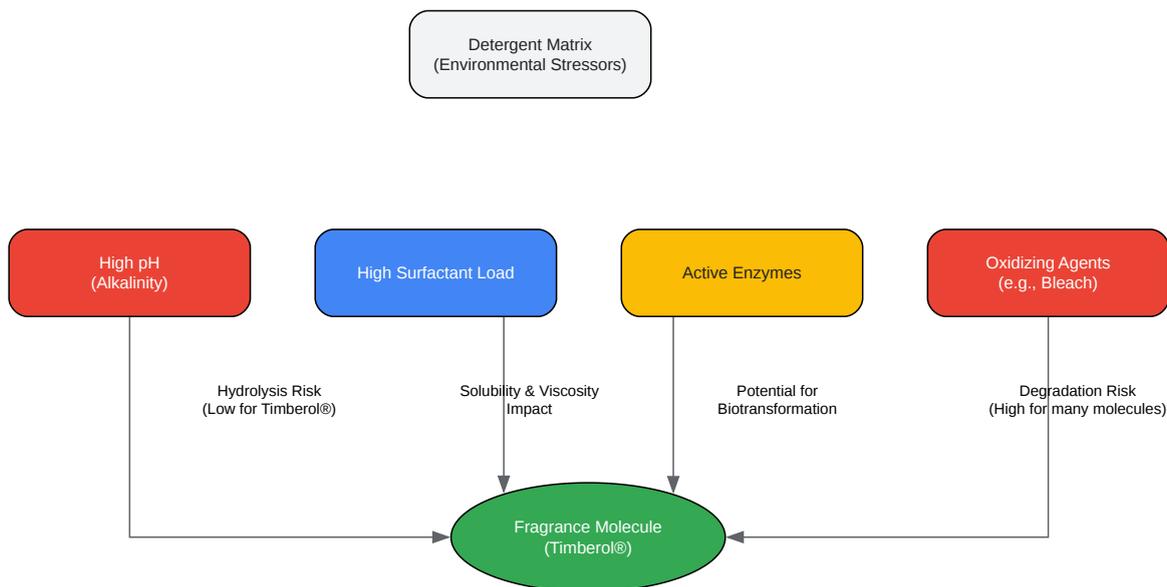
## Pre-Formulation: The Detergent Matrix Challenge

Incorporating any fragrance into a detergent is a significant challenge due to the chemically aggressive nature of the base. A successful formulation requires a deep understanding of these potential interactions.

- High Alkalinity (pH > 7): Modern detergents often have a pH between 7.5 and 10. This environment can catalyze the hydrolysis of ester-containing aroma chemicals, leading to a

complete loss or alteration of the intended scent.[5][6] Timberol's alcoholic structure renders it highly resistant to this form of degradation.

- **Surfactant System:** The high concentration of anionic, non-ionic, and sometimes cationic surfactants creates a complex microenvironment. The fragrance must be soluble and remain homogeneously dispersed without causing clouding, thinning, or separation of the final product.[6][10]
- **Enzymatic Activity:** Proteases, amylases, and lipases, while crucial for cleaning, can potentially interact with and degrade certain fragrance components.
- **Oxidative Stress:** While Timberol® itself is stable, formulators must consider its use alongside less stable ingredients. The presence of oxidizing agents, such as bleach or bleach precursors, can be particularly damaging to many fragrance molecules and requires careful formulation or the use of encapsulation technologies.[9]



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Caption: Environmental stressors within a detergent matrix acting on a fragrance molecule.

## Protocol: Incorporation and Stability Testing

This protocol provides a self-validating system to ensure the physical and chemical integrity of the final fragranced detergent.

## Materials & Equipment

- Model Detergent Base: Unfragranced liquid laundry detergent (representative formula or commercial base).
- Fragrance Oil: Timberol® and other aroma chemicals for creating a test accord.

- Equipment: Laboratory scale, overhead stirrer with propeller blade, beakers, pH meter, viscometer (e.g., Brookfield), climate chamber or oven (40°C), glass storage bottles.

## Protocol for Fragrance Incorporation

Causality: Fragrance is added last to a cooled base to prevent the volatilization of top notes and minimize heat-induced degradation or interaction with other components.[10][11] Gentle stirring is critical to prevent excessive aeration and shearing, which can destabilize both the detergent emulsion and certain fragrance delivery systems like microcapsules.[12]

- Prepare Fragrance Accord: Prepare a fragrance concentrate containing Timberol® at a desired level (e.g., 10-30% of the accord). For this protocol, create a simple accord and a sample with 100% Timberol® for direct evaluation.
- Weigh Detergent Base: In a beaker, weigh out 500g of the unfragranced liquid detergent base.
- Cooling: Ensure the base is at ambient temperature (20-25°C).
- Addition of Fragrance: Set the overhead stirrer to a low speed (e.g., 100-200 RPM) to create a gentle vortex. Slowly add the fragrance oil dropwise into the vortex. A typical final fragrance load in a detergent is 0.4% to 1.2%.[6]
- Homogenization: Continue stirring for 15-20 minutes to ensure complete and uniform dispersion.
- Initial Evaluation: Immediately after mixing, record the initial appearance (clarity, color), pH, and viscosity. This is your "Time 0" baseline.

## Protocol for Accelerated Stability Testing

Causality: Accelerated aging at elevated temperatures (e.g., 40°C) simulates longer-term storage at ambient conditions, allowing for faster identification of potential instability issues such as discoloration, phase separation, or fragrance degradation.

- Sample Storage: Decant the fragranced detergent into airtight glass bottles. Prepare at least four samples: one control stored at ambient temperature (25°C) and three samples for the climate chamber at 40°C.

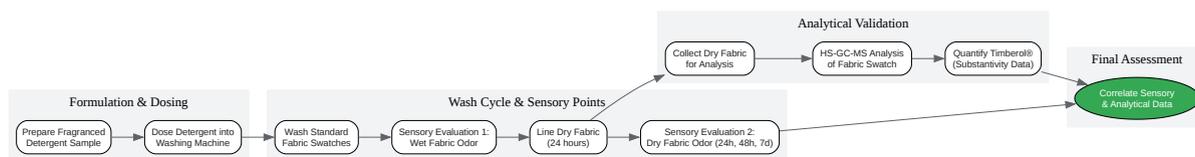
- **Periodic Evaluation:** At weekly intervals (Week 1, 2, 4, and 8), remove one sample from the 40°C chamber and allow it to equilibrate to room temperature.
- **Analysis:** For each sample, perform the following evaluations and log the data in a table.
  - **Visual Assessment:** Check for any changes in color, clarity, or signs of separation.
  - **Physicochemical Measurements:** Measure and record the pH and viscosity.
  - **Olfactory Assessment:** Open the container and evaluate the "headspace" aroma. Pour a small amount onto a watch glass and evaluate the scent profile compared to the Time 0 sample and the ambient control. Note any signs of degradation (e.g., off-notes, weakening of character).

Table 2: Sample Stability Log

Time Point	Storage Temp.	Color/Clarity	pH	Viscosity (cP)	Olfactory Notes
Week 0	25°C	Clear, colorless	8.5	450	Conforms to standard
Week 1	40°C				
Week 2	40°C				
Week 4	40°C				
Week 8	40°C				

## Protocol: Performance & Substantivity Evaluation

The true performance of a detergent fragrance is measured by its ability to deliver a pleasant scent throughout the entire washing process and, most importantly, to remain on the dry fabric.



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Caption: Workflow for comprehensive fragrance performance evaluation in detergents.

## Sensory Evaluation Protocol (The Wash Test)

Causality: A structured wash test using standardized materials and trained panelists provides reproducible, semi-quantitative data on fragrance performance at the key consumer touchpoints: post-wash (wet) and after drying (substantivity).[13][14]

- Materials: Standard cotton terry towels, washing machine, drying line or rack.
- Procedure:
  - Place a standardized load of fabric (e.g., 3 kg of cotton towels) into the washing machine.
  - Add a standard dose of the fragranced detergent.
  - Run a standard wash cycle (e.g., 40°C cotton cycle).
- Wet Fabric Evaluation: Immediately after the cycle finishes, have trained panelists evaluate the fragrance intensity and character of the wet towels. Rate on a scale (e.g., 1-9, from no odor to very strong).
- Dry Fabric Evaluation: Line-dry the towels for 24 hours in a controlled environment (odor-free room, constant temperature/humidity).

- **Substantivity Panel:** Have panelists evaluate the dry towels at 24 hours, 48 hours, and 7 days post-wash. They should assess both the intensity and the fidelity of the scent profile. This long-term evaluation is where a high-performing fixative like Timberol® demonstrates its value.

## Analytical Quantification of Substantivity (HS-GC-MS)

**Causality:** While sensory panels are crucial, they can be subjective. Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS) provides objective, quantitative data on the amount of a specific fragrance ingredient (like Timberol®) that remains on the fabric after washing and drying.<sup>[15][16]</sup> This analytical result serves to validate and explain the sensory findings.

- **Sample Preparation:** A swatch of the dry, washed fabric is cut into small pieces and placed in a sealed headspace vial.
- **Analysis:** The vial is heated to a specific temperature, causing volatile and semi-volatile compounds from the fabric to partition into the headspace (the gas volume above the sample).
- **Injection & Separation:** A sample of the headspace gas is automatically injected into a GC-MS system. The gas chromatograph separates the individual compounds, and the mass spectrometer identifies and quantifies them.
- **Data Interpretation:** The resulting data will show a quantifiable peak for Timberol®, allowing for direct comparison of its substantivity across different formulations or against other fragrance ingredients.

## Formulation Insights & Synergistic Blending

- **Dosage:** In a fragrance accord, Timberol® can be used from as low as 0.2% to over 10%.<sup>[4]</sup> In the final detergent product, the total fragrance oil concentration typically ranges from 0.4% to 1.2%. The level of Timberol® should be optimized based on the desired scent profile and cost targets. Adherence to IFRA (International Fragrance Association) standards for the specific product category (Class 10A for laundry products) is mandatory.<sup>[17]</sup>

- Synergies: Timberol® blends exceptionally well with other highly substantive materials. It creates powerful and elegant woody-amber accords when combined with molecules like Iso E Super, Ambroxan, and various synthetic musks (e.g., Galaxolide, Habanolide).[2] These combinations can create a robust fragrance foundation that remains on the fabric for days.

## Conclusion

Timberol® is an exceptionally robust and effective ingredient for use in modern laundry detergents. Its inherent chemical stability, particularly in high-pH environments, allows it to survive the harsh product matrix and deliver its signature dry, woody-amber scent. By following systematic protocols for incorporation, stability testing, and performance evaluation, formulators can confidently leverage Timberol® to create detergents with a distinct, sophisticated, and long-lasting fragrance that significantly enhances the consumer experience and reinforces the perception of cleanliness. The correlation of objective analytical data with trained sensory evaluation provides a complete and trustworthy assessment of its performance.

## References

- Scentspiracy. (n.d.). Timberol (CAS 57641-67-3) – Dry Amber-Woody Fixative Synthetic Ingredient for Perfumery. Retrieved from [\[Link\]](#)
- Fragrantica. (n.d.). Most popular perfumes with Timberol note. Retrieved from [\[Link\]](#)
- ScenTree. (n.d.). Timberol® (CAS N° 70788-30-6). Retrieved from [\[Link\]](#)
- PerfumersWorld. (n.d.). Timberol. Retrieved from [\[Link\]](#)
- Makesy. (2025). DIY Laundry Detergent Formula: Step-by-Step Guide to Mixing and Customizing Your Own. Retrieved from [\[Link\]](#)
- O'LAUGHLIN CORPORATION. (2024). Safety Data Sheet - TIMBEROL. Retrieved from [\[Link\]](#)
- Yeser Chemicals. (2025). Formulate Laundry Detergent with Microcapsulated Fragrance. YouTube. Retrieved from [\[Link\]](#)

- Taylor & Francis Online. (n.d.). Determination of Fragrance Allergens in Dishwashing Detergents in Korea Using Gas Chromatography-Mass Spectrometry (GC-MS). Retrieved from [\[Link\]](#)
- Dixit, S. (2001). Fragrance and its Role in Detergents. Soaps, Detergents & Toiletries Review. Retrieved from [\[Link\]](#)
- Terre de Bougies. (2024). Easily perfume your Solid and Liquid soap. Retrieved from [\[Link\]](#)
- Dixit, S. (2001). Sensory evaluation of fragrances. Soaps, Detergents & Toiletries Review. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Determination of Fragrance Allergens in Dishwashing Detergents in Korea Using Gas Chromatography-Mass Spectrometry (GC-MS). Retrieved from [\[Link\]](#)
- MLAP Botanicals. (2025). Fragrance Stability in Different pH Environments. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). timber propanol. Retrieved from [\[Link\]](#)
- Wirral Sensory Services. (n.d.). Fragrance Testing & Technology. Retrieved from [\[Link\]](#)
- Umbrex. (n.d.). Fragrance and Sensory Appeal Testing. Retrieved from [\[Link\]](#)
- Aromatic Ingredients. (n.d.). How to Make Scented Laundry Soap with Essential Oils. Retrieved from [\[Link\]](#)
- BTSA. (n.d.). Enhancing fragrance stability in soap with natural antioxidants. Retrieved from [\[Link\]](#)
- PerfumersWorld. (n.d.). Documents for Timberol. Retrieved from [\[Link\]](#)
- Australian Wholesale Oils. (n.d.). How Do You Add Fragrance Oil to Liquid Soap?. Retrieved from [\[Link\]](#)
- Wirral Sensory Services. (n.d.). What Is Fragrance Testing?. Retrieved from [\[Link\]](#)

- Captain & Company. (2023). Unveiling the Power of Fragrance: The Impact on Detergents and Beyond. Retrieved from [[Link](#)]
- Bell Flavors & Fragrances. (2020). Formulating with Fragrance. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Analytical methods for identification and determination of some cosmetics ingredients. Retrieved from [[Link](#)]
- Orchadia Solutions. (n.d.). Fragrance Stability. Retrieved from [[Link](#)]
- Scribd. (n.d.). Analytical Methods - Synthetic Detergents PDF. Retrieved from [[Link](#)]
- Olfactorian. (n.d.). Timberol | Perfume Material. Retrieved from [[Link](#)]

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## Sources

1. Timberol (CAS 57641-67-3) – Dry Amber-Woody Fixative Synthetic Ingredient for Perfumery — Scentspiracy [[scentspiracy.com](https://scentspiracy.com)]
2. Buy Timberol | Cedarwood Fragrance Ingredient & Fixative [[chemicalbull.com](https://chemicalbull.com)]
3. ScenTree - Timberol® (CAS N° 70788-30-6) [[scentree.co](https://scentree.co)]
4. perfumersworld.com [[perfumersworld.com](https://perfumersworld.com)]
5. Fragrance Stability in Different pH Environments -  MLAP Botanicals — Pure. Potent. Proven. [[mlapbotanicals.com](https://mlapbotanicals.com)]
6. chemiacorp.com [[chemiacorp.com](https://chemiacorp.com)]
7. sihaulichemicals.co.in [[sihaulichemicals.co.in](https://sihaulichemicals.co.in)]
8. Timberol Manufacturer & Suppliers | ELAROMA-TBO - Elchemy [[elchemy.com](https://elchemy.com)]
9. specialchem.com [[specialchem.com](https://specialchem.com)]
10. orchadia.org [[orchadia.org](https://orchadia.org)]
11. Touch Aromatic | Premium Essential Oils | How to Make S... [[toucharomatic.com](https://toucharomatic.com)]

- 12. m.youtube.com [m.youtube.com]
- 13. Fragrance Testing & Technology | Product Testing | Sensory [wssintl.com]
- 14. What Is Fragrance Testing? | Wirral Sensory Services [wssintl.com]
- 15. tandfonline.com [tandfonline.com]
- 16. d1lqgfmy9cwjff.cloudfront.net [d1lqgfmy9cwjff.cloudfront.net]
- 17. perfumersworld.com [perfumersworld.com]
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